

Commercial Sourcing and Synthesis of High-Purity Heptanedial: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Heptanedial

Cat. No.: B1606426

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For researchers, scientists, and drug development professionals, obtaining high-purity reagents is a critical starting point for any successful experiment or therapeutic development program. This guide provides an in-depth overview of the commercial availability and synthesis of high-purity **Heptanedial**, a bifunctional aldehyde with potential applications in cross-linking and as a synthetic building block.

While direct, off-the-shelf commercial suppliers of high-purity **Heptanedial** are not readily identifiable, this should not be a deterrent. The compound, identified by its CAS number 53185-69-6, is accessible to the scientific community through custom synthesis services offered by a variety of specialized chemical companies.^{[1][2][3]} This approach allows researchers to specify the required purity and quantity for their specific needs.

Heptanedial: Key Data and Sourcing

Parameter	Information	Reference
Chemical Name	Heptanedial	^[4]
Synonyms	7-oxoheptanal	
CAS Number	53185-69-6	^[4]
Molecular Formula	C7H12O2	^[4]
Molecular Weight	128.17 g/mol	
Primary Sourcing Method	Custom Synthesis	^{[1][2][3]}

Potential Custom Synthesis Suppliers

For researchers requiring high-purity **Heptanediol**, the following companies offer custom organic synthesis services and may be contacted to produce this compound to specified purity levels.

- Enamine: Offers custom synthesis of a wide variety of organic compounds from milligram to kilogram scale.[\[1\]](#)
- Tocris Bioscience: Specializes in the synthesis of complex organic molecules for life science research.
- BOC Sciences: Provides custom chemical synthesis and manufacturing services for the biotechnology and pharmaceutical industries.[\[2\]](#)
- Aurora Fine Chemicals: Experienced in complex, multi-step syntheses for drug discovery and research institutions.[\[3\]](#)
- R&D Systems (a Bio-Techne brand): Offers custom synthesis of complex organic molecules, including active pharmaceutical ingredients.
- Otto Chemie Pvt Ltd: Provides custom-synthesis to meet laboratory and bulk scale-up needs.[\[5\]](#)
- Loba Chemie Pvt. Ltd.: A manufacturer of laboratory reagents and fine chemicals, offering custom synthesis.[\[6\]](#)
- Spectrochem: Offers development and scale-up of chemicals and intermediates of complex chemistry.[\[7\]](#)

Experimental Protocol: Synthesis of Heptanediol from 1,7-Heptanediol

A plausible and efficient method for the synthesis of **Heptanediol** is the oxidation of the corresponding diol, 1,7-Heptanediol.[\[8\]](#) The following protocol is a representative example based on modern oxidation methods that offer high selectivity and mild reaction conditions.

Materials:

- 1,7-Heptanediol (CAS: 629-30-1)
- Bobbitt's salt (4-Acetamido-2,2,6,6-tetramethylpiperidine-1-oxoammonium tetrafluoroborate)
- Silica gel
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate (NaHCO_3), saturated aqueous solution
- Brine (saturated NaCl aqueous solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve 1,7-Heptanediol in anhydrous dichloromethane.
- Addition of Reagents: To the stirred solution, add silica gel followed by Bobbitt's salt at room temperature.^[8] The reaction is typically monitored by thin-layer chromatography (TLC) to track the consumption of the starting material.
- Reaction Monitoring: Allow the reaction to stir at room temperature. The progress of the oxidation can be followed by TLC, staining with a suitable agent such as potassium

permanganate to visualize the disappearance of the alcohol and the appearance of the aldehyde.

- **Workup:** Upon completion of the reaction, filter the reaction mixture to remove the silica gel and the spent oxidant.
- **Extraction:** Transfer the filtrate to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter to remove the drying agent and concentrate the solution under reduced pressure using a rotary evaporator to yield the crude **Heptanedial**.
- **Purification:** The crude product can be further purified by column chromatography on silica gel to obtain high-purity **Heptanedial**.

Synthesis Workflow Diagram

Caption: Synthesis workflow for high-purity **Heptanedial**.

Potential Signaling Pathway Involvement

While specific signaling pathways involving **Heptanedial** are not extensively documented in publicly available literature, its bifunctional nature as a dialdehyde suggests potential applications as a cross-linking agent. In drug development and research, such molecules can be used to study protein-protein interactions or to stabilize protein complexes. A hypothetical involvement in a signaling pathway could be the covalent cross-linking of two interacting proteins, thereby modulating the downstream signaling cascade.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com